

Application Note: 4-Methyl-2-nitrosophenol in Coordination Chemistry

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Compound of Interest

Compound Name: 4-Methyl-2-nitrosophenol

CAS No.: 58243-10-0

Cat. No.: B14672563

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Executive Summary

This guide details the chemical behavior, synthesis, and application of **4-methyl-2-nitrosophenol** (also known as 4-methyl-1,2-benzoquinone 2-oxime). Unlike simple monodentate ligands, this compound exhibits a dynamic tautomeric equilibrium that dictates its coordination geometry. It is primarily utilized for the selective extraction and spectrophotometric determination of transition metals, particularly Cobalt (Co), Iron (Fe), and Copper (Cu).

This document provides a validated synthesis protocol, a self-validating extraction workflow, and mechanistic insights into the ligand's "chameleon-like" behavior in solution.

Part 1: Chemical Foundation & Mechanism

The Tautomeric "Chameleon"

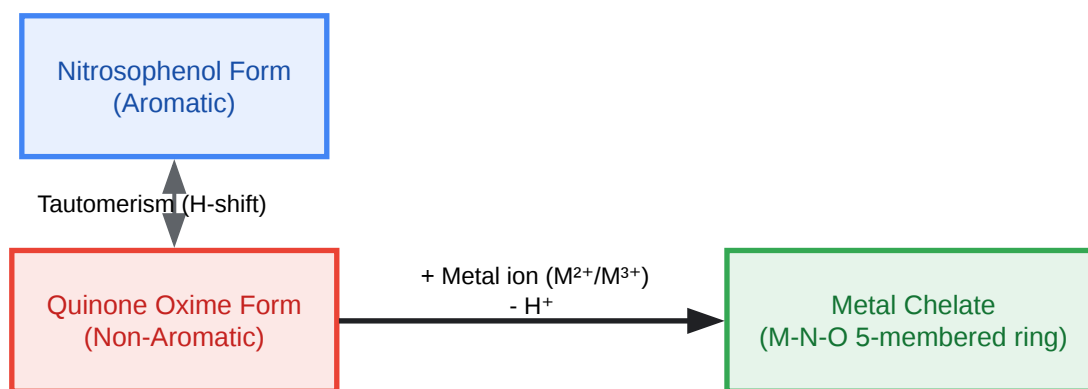
The critical feature of **4-methyl-2-nitrosophenol** is its nitroso-oxime tautomerism. In solution, the compound exists in equilibrium between the nitrosophenol form (aromatic) and the quinone oxime form (non-aromatic).

- Nitrosophenol Form: Favored in dilute, non-polar solutions.
- Quinone Oxime Form: Favored in the solid state and in metal complexes.

Crucial Insight: When coordinating with metals (e.g., Co, Cu), the ligand predominantly adopts the quinone oxime structure. The metal binds to the oxime nitrogen and the phenolic/quinonic oxygen, forming a stable five-membered chelate ring. This explains why the ligand is often referred to as an N,O-donor rather than just an O-donor.

Graphviz Visualization: Tautomerism & Chelation

The following diagram illustrates the equilibrium and the subsequent metal chelation mode.



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Caption: Figure 1. The tautomeric shift from nitrosophenol to quinone oxime is the thermodynamic driver for stable metal complexation.

Part 2: Synthesis Protocol

Objective: Preparation of **4-methyl-2-nitrosophenol** from p-cresol via nitrosation.

Reagents Required[1][2][3]

- p-Cresol (4-methylphenol): 10.8 g (0.1 mol)
- Sodium Nitrite (NaNO₂): 7.0 g (0.1 mol)
- Sulfuric Acid (H₂SO₄): 5% aqueous solution

- Sodium Hydroxide (NaOH): 10% solution
- Solvents: Ethanol, Diethyl Ether, Petroleum Ether

Step-by-Step Procedure

- Preparation: Dissolve 10.8 g of p-cresol in 50 mL of ethanol and dilute with 100 mL of water.
- Acidification: Add 5% H₂SO₄ until the solution is slightly acidic (pH ~4-5).
- Nitrosation (Critical Step):
 - Cool the mixture to 0–5°C in an ice bath. Note: Temperature control is vital to prevent oxidation to the nitro species.
 - Dropwise add a solution of 7.0 g NaNO₂ in 20 mL water over 30 minutes with vigorous stirring.
 - The solution will turn a deep reddish-brown color.
- Reaction: Stir at 0°C for an additional 1 hour.
- Isolation:
 - Extract the mixture with diethyl ether (3 x 50 mL).
 - Wash the ether layer with water.
 - Extract the ether layer with 10% NaOH. The product (as the sodium salt) will move to the aqueous phase (deep red/purple color).
- Precipitation: Acidify the aqueous alkaline extract with dilute H₂SO₄. The free ligand will precipitate as yellow-brown needles.
- Purification: Recrystallize from petroleum ether to obtain pure **4-methyl-2-nitrosophenol**.

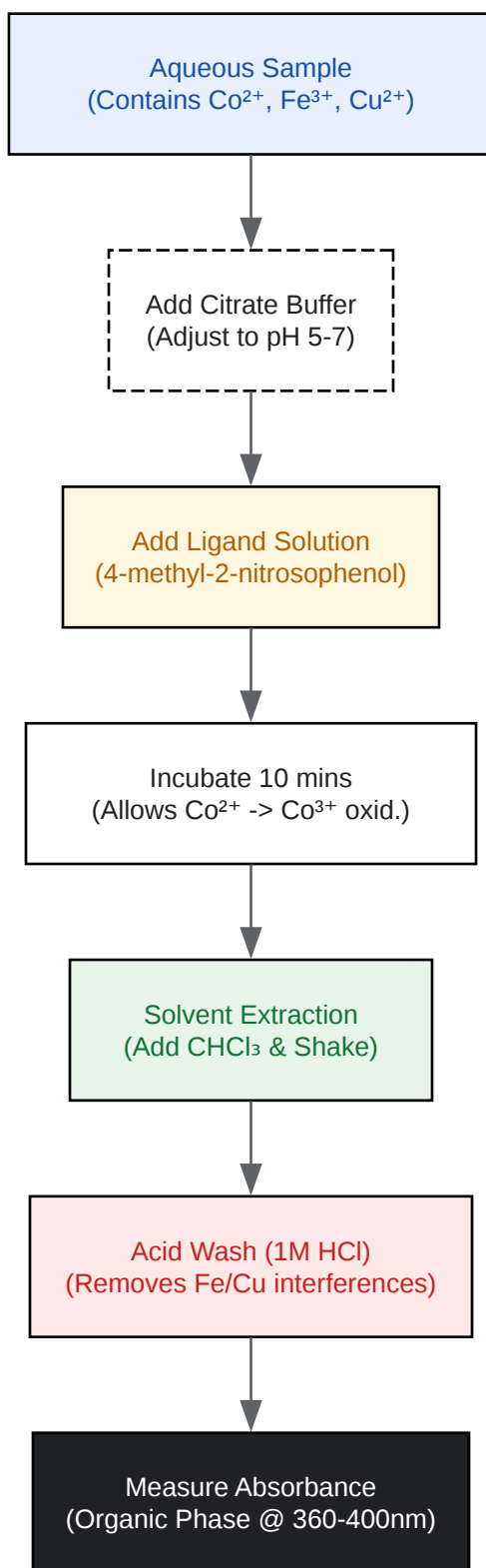
Part 3: Application - Spectrophotometric Determination of Cobalt[1][2][4]

Principle: Cobalt(II) reacts with **4-methyl-2-nitrosophenol** to form a tris-complex $[\text{Co}(\text{L})_3]$. Uniquely, while Co(II) is the starting ion, the ligand facilitates the oxidation of Co(II) to Co(III) upon complexation in air, forming a kinetically inert Co(III) complex that is stable in acidic media. This allows for high selectivity against other metals (like Fe, Cu) which form labile complexes that dissociate in acid.

Experimental Protocol

Parameter	Specification	Notes
Analyte	Cobalt (Co^{2+})	Range: 0.1 – 10 ppm
Ligand Conc.	0.01 M in Ethanol	Use fresh solution daily
Buffer	Citrate-Phosphate (pH 5.0 - 7.0)	Optimal for complex formation
Solvent	Chloroform (CHCl_3)	Extraction medium
Wavelength	350 - 400 nm	Absorbance max (varies slightly by solvent)

Workflow Diagram (DOT)



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Caption: Figure 2.[1] Selective extraction workflow for Cobalt. The acid wash step is critical for removing interfering labile complexes.

Protocol Steps

- Sample Prep: Take an aliquot of sample solution containing 1-50 µg of Cobalt.
- Buffering: Add 5 mL of Citrate-Phosphate buffer (pH 5.5).
- Complexation: Add 2 mL of 0.01 M ligand solution. Allow to stand for 10 minutes.
 - Mechanism: Co(II) binds and is oxidized to the inert Co(III) complex.
- Extraction: Transfer to a separatory funnel. Add 10 mL of Chloroform. Shake vigorously for 1 minute.
- Phase Separation: Allow layers to separate. Collect the organic (lower) layer.
- Interference Removal (Self-Validating Step): Shake the organic layer with 10 mL of 1 M HCl.
 - Why? The Co(III) complex is kinetically inert and remains in the organic phase. Complexes of Fe(III), Cu(II), and Ni(II) are labile and will decompose, returning the metals to the aqueous acid phase.
- Measurement: Dry the organic layer over anhydrous Na₂SO₄ and measure absorbance against a reagent blank.

Part 4: Troubleshooting & Optimization

- Low Sensitivity: Ensure the reagent is pure. The nitrosophenol form can degrade to brown tars if exposed to light/air for prolonged periods. Store the solid in the dark.
- Interference from Iron: If Iron content is very high (>100x Cobalt), add Sodium Fluoride or Sodium Pyrophosphate to the aqueous phase before adding the ligand. This masks Fe(III) as a colorless fluoride/phosphate complex.
- pH Drift: The complexation releases protons (see Figure 1). Ensure the buffer capacity is sufficient to maintain pH 5-7 during the reaction.

References

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Sources

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